

Commercial Availability and Technical Guide for 4-Formyl-N-isopropylbenzamide

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Compound of Interest

Compound Name: 4-Formyl-N-isopropylbenzamide

Cat. No.: B111667

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An In-depth Guide for Researchers and Drug Development Professionals

Introduction

4-Formyl-N-isopropylbenzamide is a key chemical intermediate with significant applications in pharmaceutical research and development. Its primary relevance lies in its role as a metabolite of the anti-neoplastic agent procarbazine, making it a critical reference standard for impurity profiling and metabolic studies.^{[1][2][3]} This guide provides a comprehensive overview of the commercial availability of **4-Formyl-N-isopropylbenzamide**, including a comparative analysis of suppliers, typical product specifications, and insights into its synthesis and quality control.

Chemical Identity and Properties

- IUPAC Name: 4-formyl-N-(propan-2-yl)benzamide^[4]
- Synonyms: N-Isopropyl-4-formylbenzamide, 4-Carboxaldehyde-N-isopropylbenzamide, N-Isopropyl-p-formylbenzamide, N-Isopropylterephthalaldehydamide^[5]
- CAS Number: 13255-50-0 (primary), 82239-62-1 (synonym)^{[6][7]}
- Molecular Formula: C₁₁H₁₃NO₂^{[4][5]}
- Molecular Weight: 191.23 g/mol ^{[4][6]}

- Appearance: Typically a white to yellow solid.

Commercial Availability and Supplier Analysis

4-Formyl-N-isopropylbenzamide is readily available from a range of chemical suppliers, catering primarily to the research and pharmaceutical industries. The compound is often supplied as a reference standard or for research use only. Below is a comparative table of prominent suppliers and their typical product specifications.

Supplier	Purity Specification	CAS Number	Notes
MedchemExpress	Analytical Standard	13255-50-0	Intended for research and analytical applications. [8]
Fluorochem	98%	13255-50-0	
Synblock	≥98%	82239-62-1	Provides documents such as MSDS, NMR, HPLC, and LC-MS. [5]
SynQuest Laboratories	95%	13255-50-0	
LGC Standards	Reference Standard	13255-50-0	Marketed as "Procarbazine Related Compound A". [9] [10]
Sriramchem	Pharmaceutical Reference Standard	13255-50-0	Marketed as "Procarbazine Impurity 1". [1]
Klivon	Neat	13255-50-0	Offers custom synthesis services. [11]
Nano diainc	Analytical Standard		Intended for research and analytical applications. [12]

It is crucial for researchers to request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain detailed information on the purity, identity, and any detected impurities.

Synthesis of 4-Formyl-N-isopropylbenzamide: A Mechanistic Approach

The synthesis of **4-Formyl-N-isopropylbenzamide** typically involves the amidation of 4-formylbenzoic acid or its activated derivatives with isopropylamine. A common and effective laboratory-scale synthesis proceeds via the formation of an acid chloride intermediate, which enhances the electrophilicity of the carboxyl group, facilitating the nucleophilic attack by isopropylamine.

Experimental Protocol

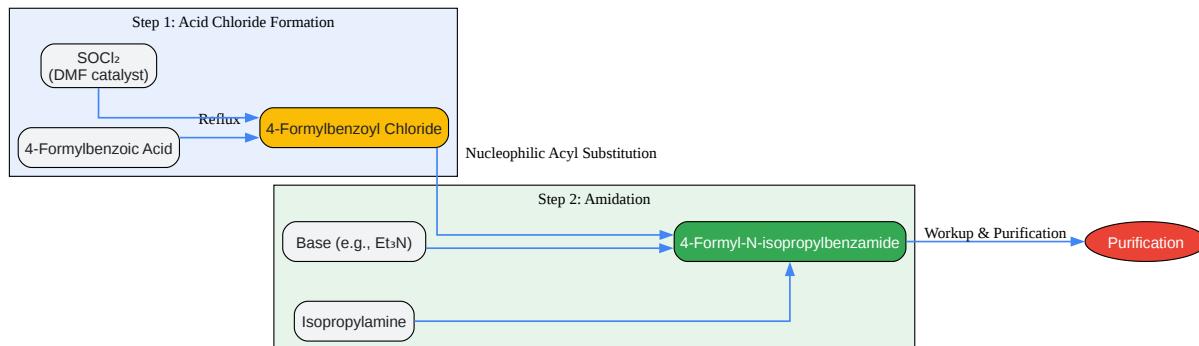
Step 1: Synthesis of 4-Formylbenzoyl Chloride

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 4-formylbenzoic acid in an excess of thionyl chloride (SOCl_2).
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Gently reflux the mixture until the solid 4-formylbenzoic acid has completely dissolved and gas evolution (HCl and SO_2) has ceased. This indicates the completion of the reaction.
- Remove the excess thionyl chloride under reduced pressure using a rotary evaporator. The resulting crude 4-formylbenzoyl chloride, a moisture-sensitive compound, is typically used in the next step without further purification.

Step 2: Amidation with Isopropylamine

- Dissolve the crude 4-formylbenzoyl chloride in a suitable anhydrous aprotic solvent, such as dichloromethane (DCM) or tetrahydrofuran (THF), under an inert atmosphere (e.g., nitrogen or argon).
- In a separate flask, dissolve isopropylamine and a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine) in the same anhydrous solvent. The base is used to neutralize the hydrochloric acid byproduct of the reaction.

- Cool the amine solution to 0°C in an ice bath.
- Slowly add the 4-formylbenzoyl chloride solution dropwise to the cooled amine solution with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, quench the reaction with water and extract the product into an organic solvent.
- Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl) to remove excess amine and base, followed by a dilute base solution (e.g., saturated NaHCO₃) to remove any unreacted 4-formylbenzoic acid, and finally with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure to yield the crude **4-Formyl-N-isopropylbenzamide**.
- Purify the crude product by recrystallization or column chromatography to obtain the final product of high purity.



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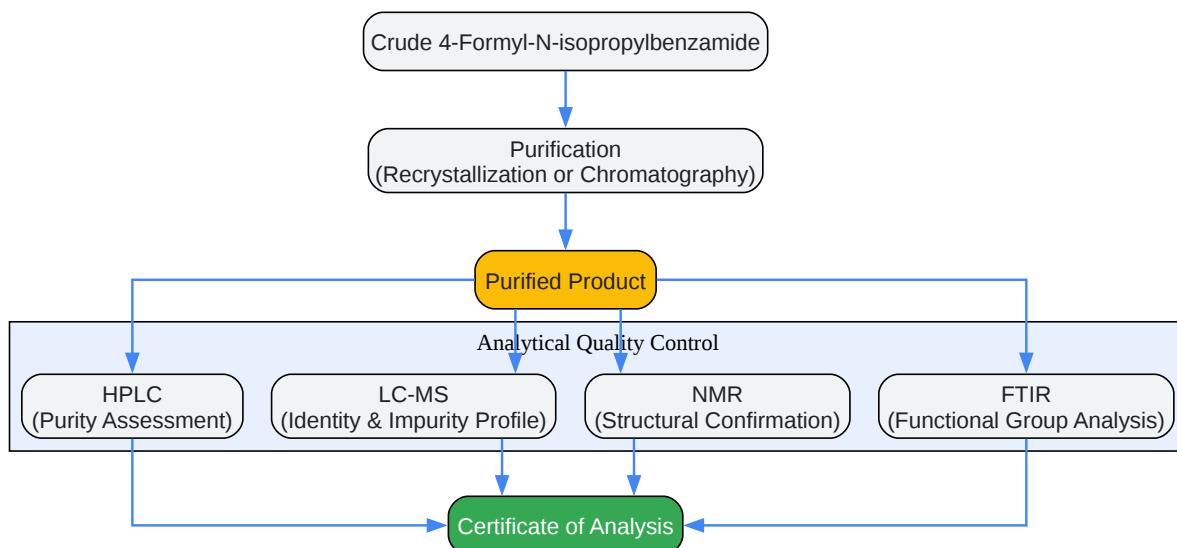
*Synthetic workflow for **4-Formyl-N-isopropylbenzamide**.*

Quality Control and Analytical Methods

The purity of **4-Formyl-N-isopropylbenzamide** is critical for its intended applications, especially when used as a reference standard. The following analytical techniques are commonly employed for its quality control:

- High-Performance Liquid Chromatography (HPLC): This is the most common method for assessing the purity of **4-Formyl-N-isopropylbenzamide**. A reversed-phase column with a suitable mobile phase (e.g., a gradient of acetonitrile and water) and UV detection is typically used.
- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique confirms the identity of the compound by providing its molecular weight and can also be used to identify and quantify impurities.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure of **4-Formyl-N-isopropylbenzamide**.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to identify the characteristic functional groups present in the molecule, such as the amide and aldehyde carbonyl groups.



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*Quality control workflow for **4-Formyl-N-isopropylbenzamide**.*

Safety and Handling

4-Formyl-N-isopropylbenzamide is classified as harmful if swallowed and causes skin and eye irritation. It is important to handle this compound in a well-ventilated area, preferably in a fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

4-Formyl-N-isopropylbenzamide is a commercially available and vital chemical for the pharmaceutical industry, particularly in the context of procarbazine-related research. Researchers and drug development professionals have access to a variety of suppliers offering this compound, often with high purity specifications suitable for use as a reference standard. A thorough understanding of its synthesis and the analytical methods for its quality control is essential for ensuring the reliability of experimental results.

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